

Essential Safety and Operational Guide for Handling 5-Formylsalicylic Acid

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Compound of Interest

Compound Name: 5-Formylsalicylic acid

Cat. No.: B1198217

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals working with **5-Formylsalicylic acid**. It outlines the necessary personal protective equipment (PPE), step-by-step operational procedures, and compliant disposal plans to ensure a safe laboratory environment.

Hazard Identification and Classification

5-Formylsalicylic acid is classified as a hazardous substance. All personnel must be familiar with its potential risks before handling.

Hazard Classification	GHS Code	Description
Skin Irritation	H315	Causes skin irritation.[1][2][3]
Serious Eye Irritation	H319	Causes serious eye irritation. [1][2][3]
Respiratory Irritation	H335	May cause respiratory irritation.[3][4]
Acute Toxicity (Oral)	H302	Harmful if swallowed.[3][5]
Skin Sensitization	H317	May cause an allergic skin reaction.[3][5]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to minimize exposure and ensure personal safety when handling **5-Formylsalicylic acid**.

1. Eye and Face Protection:

- Chemical safety goggles are required at all times.[\[6\]](#)
- A face shield should be worn over safety goggles when there is a risk of splashing or significant dust generation.[\[7\]](#)

2. Skin Protection:

- Gloves: Chemical-resistant gloves are essential.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#) Nitrile or butyl gloves are suitable for handling this compound.[\[8\]](#) Always inspect gloves for any signs of degradation or punctures before use.[\[9\]](#)
- Protective Clothing: A laboratory coat must be worn.[\[1\]](#)[\[4\]](#) Ensure it is fully buttoned to provide maximum coverage. For larger quantities or when there is a higher risk of exposure, chemical-resistant coveralls are recommended.

3. Respiratory Protection:

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid the inhalation of dust particles.[\[1\]](#)[\[4\]](#)[\[10\]](#)
- If a fume hood is not available or if dust levels are expected to be high, a NIOSH-approved respirator with a particulate filter (e.g., N95) is required.[\[5\]](#)[\[7\]](#)

Operational Plan: Handling and Storage

Adherence to the following procedures is critical for the safe handling and storage of **5-Formylsalicylic acid**.

1. Preparation and Weighing:

- Designated Area: All handling of **5-Formylsalicylic acid** should occur in a designated area, such as a chemical fume hood, to contain any potential spills or dust.[\[10\]](#)[\[11\]](#)
- Weighing: When weighing the powder, use an enclosed balance or conduct the weighing within a fume hood to minimize dust dispersion.[\[11\]](#) Use weigh boats to prevent spills.[\[11\]](#)
- Avoid Dust Formation: Handle the compound gently to avoid creating airborne dust.[\[1\]](#)[\[4\]](#)

2. Experimental Procedures:

- Container Handling: Keep containers of **5-Formylsalicylic acid** tightly closed when not in use.[\[1\]](#)[\[4\]](#)[\[12\]](#)
- Spill Preparedness: Have a spill kit readily available. In the event of a spill, avoid generating dust by gently covering the spill with an inert absorbent material.[\[4\]](#)
- Personal Hygiene: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.[\[1\]](#)[\[2\]](#)[\[4\]](#)[\[6\]](#) Do not eat, drink, or smoke in the laboratory.[\[4\]](#)[\[6\]](#)[\[9\]](#)

3. Storage:

- Store **5-Formylsalicylic acid** in a cool, dry, and well-ventilated area away from incompatible substances.[\[1\]](#)[\[4\]](#)[\[12\]](#)
- The container should be tightly sealed and clearly labeled.[\[1\]](#)[\[4\]](#)[\[12\]](#)

Disposal Plan

Proper disposal of **5-Formylsalicylic acid** and any contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.

1. Waste Collection:

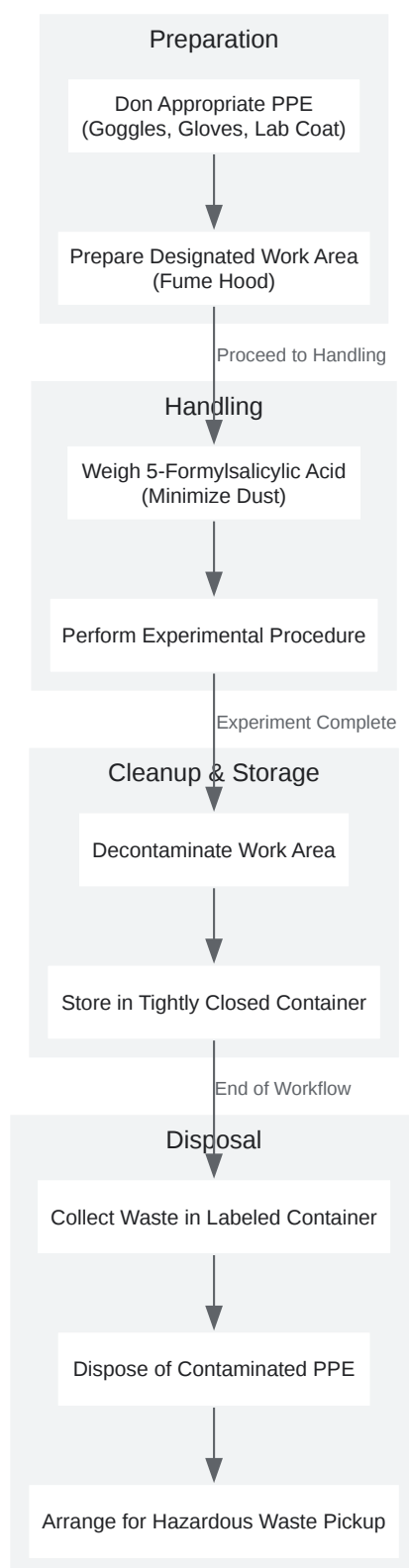
- Hazardous Waste: **5-Formylsalicylic acid** is considered hazardous waste and must be disposed of accordingly.[\[13\]](#) Do not dispose of it in regular trash or down the drain.[\[6\]](#)[\[13\]](#)

- Containers: Collect all waste, including contaminated PPE and cleaning materials, in a designated and clearly labeled hazardous waste container.[\[1\]](#)[\[13\]](#) The container must be compatible with the chemical and kept closed.[\[13\]](#)

2. Disposal Procedure:

- Segregation: Do not mix **5-Formylsalicylic acid** waste with other incompatible waste streams.[\[13\]](#)
- Professional Disposal: Arrange for the disposal of the hazardous waste through a licensed environmental waste management company in accordance with all local, state, and federal regulations.[\[2\]](#)[\[13\]](#)

Workflow for Safe Handling of 5-Formylsalicylic Acid



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Caption: Workflow for the safe handling of **5-Formylsalicylic acid**.

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